

# A Comprehensive Technical Guide to the Chemical Properties of Phenafleur

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Phenafleur**®, a synthetic aromatic chemical, is a key ingredient in the fragrance industry, prized for its refined floral and hyacinth notes with fruity undertones. This document provides an in-depth technical overview of the chemical and physical properties of **Phenafleur**. It includes a compilation of its physicochemical data, detailed experimental protocols for property determination, and a discussion of the analytical techniques relevant to its quality control. Furthermore, this guide presents a proposed synthesis pathway and a typical quality control workflow, visualized through diagrams to aid in understanding.

## **Chemical and Physical Properties**

**Phenafleur**, chemically known as [2-(cyclohexyloxy)ethyl]benzene, is a colorless to pale yellow liquid.[1] Its key chemical and physical properties are summarized in the tables below.

## **Table 1: Identification and General Properties**



Property	Value	Reference
Chemical Name	[2- (cyclohexyloxy)ethyl]benzene	[1][2]
Common Name	Phenafleur	[1][3]
CAS Number	80858-47-5	[1]
EINECS Number	279-576-2	[1]
Molecular Formula	C14H20O	[1][3]
Molecular Weight	204.3 g/mol	[1][3]
Physical State	Liquid	[1]
Odor Profile	Refined floral, hyacinth, green, metallic, fruity (raspberry), balsamic	[3][4]

Table 2: Physicochemical Data

Property	Value	Reference
Purity	98.00 - 100.00 %	[1]
Boiling Point	283.8 °C (at 101325 Pa)	[4]
Flash Point	94 °C / 201 °F	[1]
Density	0.97 g/cm³ (at 20 °C)	[4]
Specific Gravity	0.9670 - 0.9740	[1]
Refractive Index	1.5080 - 1.5130	[1]
Vapor Pressure	0.54 Pa (at 24 °C)	[4]
Water Solubility	780.2 mg/L (at 24 °C)	[4]
LogP	4.9 (at 25 °C)	[4]

## **Experimental Protocols**



Detailed experimental methodologies for determining the key physicochemical properties of **Phenafleur** are outlined below. These are generalized protocols based on standard laboratory practices.

## **Determination of Boiling Point (Capillary Method)**

The boiling point of **Phenafleur** can be determined using the capillary method.

#### Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- · Small test tube
- Heat source

#### Procedure:

- A small amount of **Phenafleur** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **Phenafleur** in the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube or oil bath.
- The apparatus is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.



### **Determination of Refractive Index**

The refractive index of **Phenafleur** is measured using a refractometer.

#### Apparatus:

- · Abbe refractometer or a digital refractometer
- · Constant temperature water bath
- Light source (e.g., sodium lamp)
- Dropper

#### Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The temperature of the refractometer prisms is maintained at a constant temperature (e.g., 20°C) using the water bath.
- A few drops of Phenafleur are placed on the prism of the refractometer.
- The prisms are closed, and the light source is positioned.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the scale.

## **Proposed Synthesis and Quality Control Workflows**

While the precise industrial synthesis of **Phenafleur** is proprietary, a plausible synthetic route can be proposed based on general organic chemistry principles. Quality control is essential to ensure the purity and consistency of the final product.

## **Proposed Synthesis of Phenafleur**

A potential synthesis pathway for **Phenafleur** involves the Williamson ether synthesis.



A proposed synthesis workflow for **Phenafleur**.

## Quality Control Workflow for Phenafleur

A typical quality control workflow for **Phenafleur** would involve a series of analytical tests to confirm its identity, purity, and physical properties.

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### References

- 1. Determination of Boiling Point of Organic Compounds GeeksforGeeks [geeksforgeeks.org]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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